

Advanced Safety & Operational Whitepaper: 1-(2-Fluoro-4-iodophenyl)ethanone

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Compound of Interest

Compound Name: 1-(2-Fluoro-4-iodophenyl)ethanone

CAS No.: 249291-84-7

Cat. No.: B8780500

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Executive Summary

In modern pharmaceutical development, halogenated aromatic ketones are indispensable scaffolds for Active Pharmaceutical Ingredient (API) synthesis. **1-(2-Fluoro-4-iodophenyl)ethanone** (CAS: 249291-84-7), also known as 2'-Fluoro-4'-iodoacetophenone, is a highly versatile building block. However, its structural advantages—specifically its lipophilicity and reactive functional groups—also render it a potent biological hazard.

This whitepaper provides an in-depth technical analysis of the physicochemical properties, orthogonal reactivity, and self-validating safety protocols required to handle this compound. Designed for research scientists and process chemists, this guide bridges the gap between a standard Safety Data Sheet (SDS) and practical, field-proven laboratory execution.

Physicochemical Profiling & Causality of Hazards

To safely manipulate a chemical, one must understand the mechanistic basis of its toxicity. The hazards associated with **1-(2-Fluoro-4-iodophenyl)ethanone** are a direct consequence of its molecular architecture.

Quantitative Data Profile

Property	Value
Chemical Name	1-(2-Fluoro-4-iodophenyl)ethanone
CAS Number	249291-84-7[1]
Molecular Formula	C ₈ H ₆ FIO
Molecular Weight	264.04 g/mol
SMILES	<chem>CC(=O)C1=C(C=C(C=C1))I</chem> F
LogP (Predicted)	2.63[1]
TPSA	17.07 Å ² [1]
GHS Hazard Statements	H301, H311, H331 (Toxic: Oral, Dermal, Inhalation)[1]
Storage Conditions	Sealed, Dry, 2-8°C[1]

The Causality of Toxicity

The compound is classified under Packing Group III and carries severe acute toxicity warnings (H301, H311, H331)[1]. The causality behind these hazards lies in its high lipophilicity (LogP ~2.63) and low Topological Polar Surface Area (TPSA = 17.07 Å²).

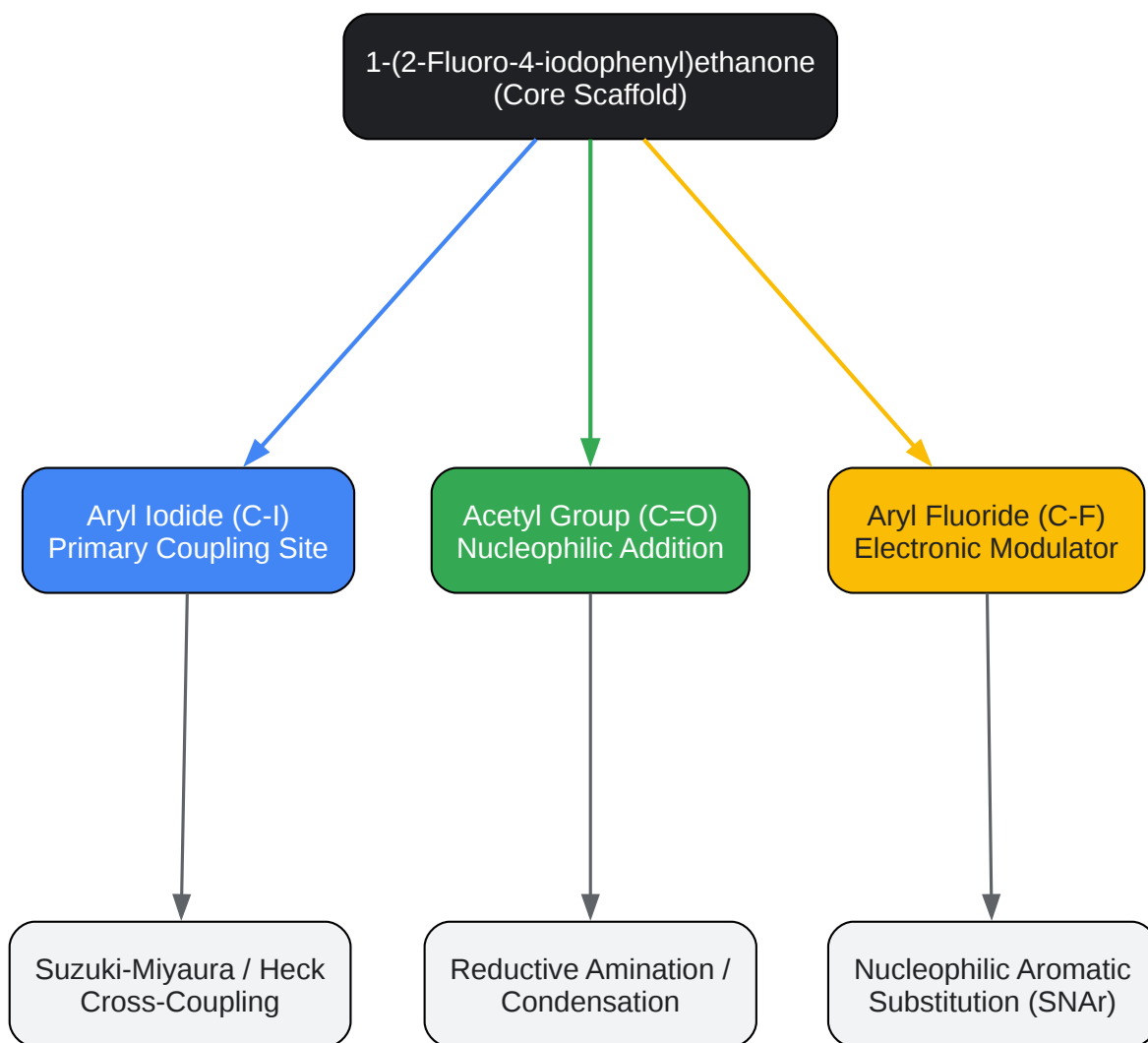
- **Dermal & Mucosal Absorption (H311, H301):** The molecule easily partitions into the lipid bilayers of the stratum corneum and mucosal membranes, allowing for rapid systemic absorption.
- **Inhalation Hazard (H331):** As a fine powder, the compound can easily aerosolize. Once inhaled, the lipophilic nature ensures rapid transfer across the alveolar epithelium into the bloodstream. Furthermore, the electrophilic ketone moiety can form covalent adducts with biological nucleophiles (such as primary amines in proteins), leading to acute cellular toxicity.

Synthetic Utility & Reactivity Profile

The value of **1-(2-Fluoro-4-iodophenyl)ethanone** lies in its highly differentiated, orthogonal reactive sites. Understanding these pathways is critical for designing efficient synthetic routes

and anticipating potential hazardous byproducts.

- **Aryl Iodide (C-I):** The highly polarized and relatively weak carbon-iodine bond is the primary site for oxidative addition by Palladium(0) or Copper catalysts. This makes it an ideal substrate for Suzuki-Miyaura, Heck, and Sonogashira cross-coupling reactions.
- **Acetyl Group (C=O):** The ketone moiety is susceptible to nucleophilic attack. It is frequently utilized in reductive amination sequences to generate chiral amines or condensed with hydrazines to form heterocyclic rings.
- **Aryl Fluoride (C-F):** Positioned ortho to the ketone, the fluorine atom exerts a strong electron-withdrawing inductive effect, modulating the electronics of the ring. Under strongly basic and nucleophilic conditions, it can undergo Nucleophilic Aromatic Substitution (S_NAr).



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Orthogonal reactivity pathways of **1-(2-Fluoro-4-iodophenyl)ethanone** in API synthesis.

Safety & Handling Workflows: Self-Validating Protocols

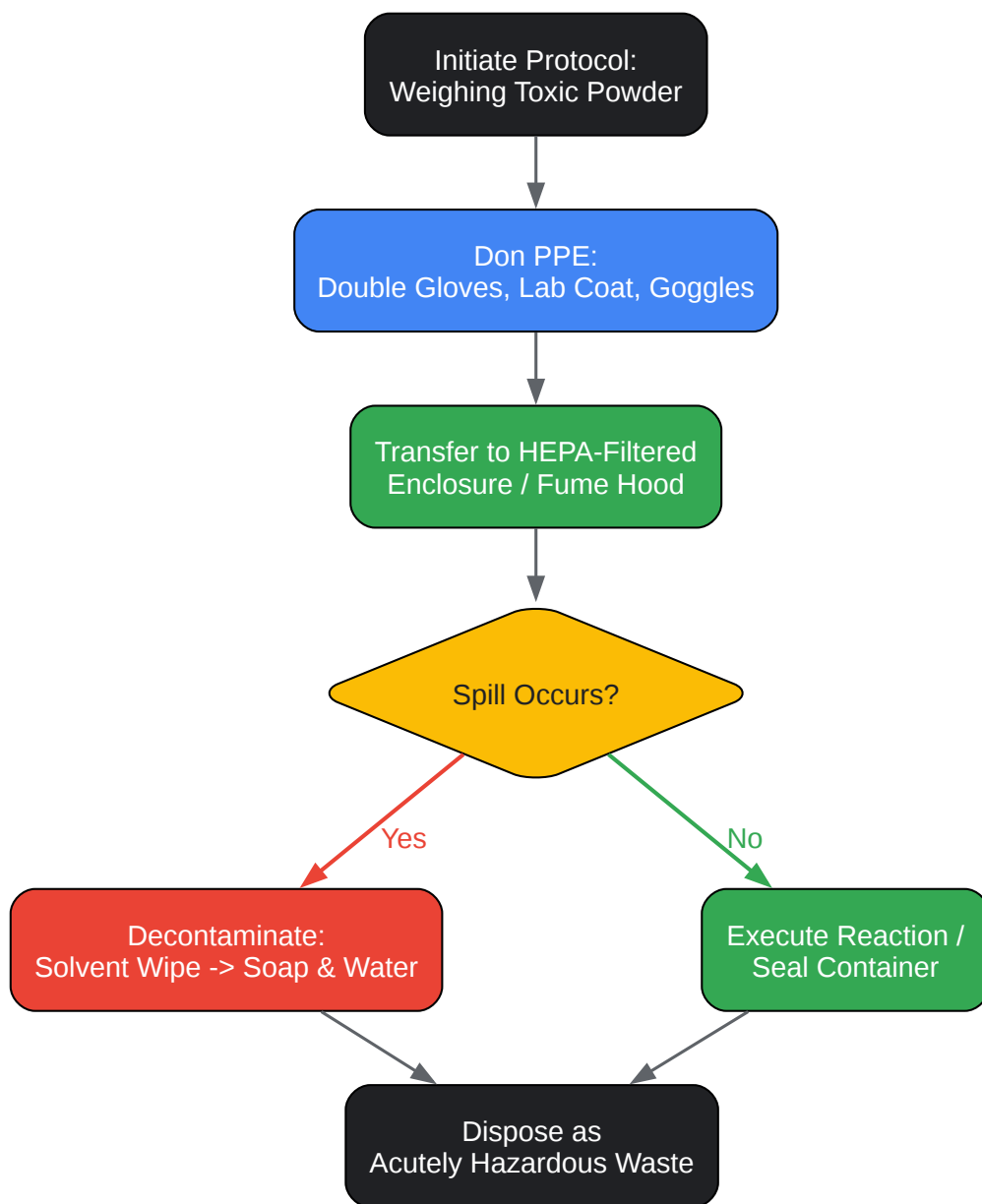
Because of the H331 (Toxic if inhaled) designation, standard open-bench weighing is strictly prohibited. Handling must comply with[2][3].

To ensure absolute trustworthiness, we employ the "Tare Method," a self-validating protocol designed to eliminate the risk of balance contamination and powder aerosolization[4].

Step-by-Step Methodology: The Tare Method

- Preparation: Don appropriate PPE (double nitrile gloves, fastened lab coat, safety goggles).
- Initial Tare: Place an empty, clean reaction vial with its septum-cap on the analytical balance located outside the hood. Press tare (mass = 0.000 g).
- Transfer & Dispense: Move the tared vial into a HEPA-filtered ventilated balance enclosure or a designated chemical fume hood. Open the bulk chemical container and dispense the required mass of **1-(2-Fluoro-4-iodophenyl)ethanone** into the vial using a disposable anti-static spatula.
- Seal: Securely cap the reaction vial inside the fume hood.
- Validation: Wipe the exterior of the sealed vial with a solvent-dampened tissue (e.g., ethanol). Transfer the sealed vial back to the analytical balance to record the final mass.
- Solvation: Return the sealed vial to the fume hood. Introduce the reaction solvent directly through the septum via syringe, ensuring the powder is fully dissolved before opening the vial again.

Causality Check: Why not weigh directly in the fume hood? Standard fume hoods generate turbulent airflow that can scatter fine toxic powders, leading to inaccurate mass readings and severe contamination. The Tare Method guarantees mass accuracy while maintaining a hermetic seal during transport.



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Self-validating laboratory workflow for handling and spill response of toxic powders.

Emergency Response & Decontamination

In the event of an accidental release or exposure, immediate, chemically-logical action is required.

Step-by-Step Decontamination Protocol

- For Surface Spills:
 - Do not use a brush. Brushing generates airborne dust, exacerbating the inhalation hazard[4].
 - Gently cover the spilled powder with absorbent paper towels.
 - Wet the towels carefully with a solvent in which the compound is highly soluble (e.g., acetone or ethyl acetate) to dissolve the powder into the matrix of the towel[4].
 - Wipe the area clean, place the contaminated towels in a sealed hazardous waste bag, and perform a secondary wash of the surface with an aqueous surfactant (soap and water) to remove residual lipophilic traces.
- For Dermal Exposure: Immediately remove contaminated clothing. Wash the affected skin vigorously with copious amounts of soap and water for at least 15 minutes. Do not use organic solvents on the skin, as this will artificially increase the dermal absorption rate of the lipophilic chemical.
- For Inhalation: Evacuate the area immediately. Move the victim to fresh air. If breathing is difficult, administer oxygen and seek emergency medical attention immediately.

References

- Occupational Safety and Health Administration (OSHA). "1910.1450 - Occupational exposure to hazardous chemicals in laboratories." United States Department of Labor. Available at:[[Link](#)]
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